

An In-depth Technical Guide to 2-Methylmercaptopropionaldehyde (Methional)

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Compound of Interest

Compound Name: 2-Methylmercapto-
propionaldehyde

Cat. No.: B1268107

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This technical guide provides a comprehensive overview of 2-Methylmercaptopropionaldehyde, a significant compound in flavor chemistry and various biological pathways. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, analytical methods, and its role in biochemical pathways.

Synonyms and Identification

2-Methylmercaptopropionaldehyde is known by several names in scientific literature and commercial applications. Proper identification is crucial for accurate research and development.

- Common Name: Methional
- IUPAC Name: 3-(Methylthio)propanal
- Systematic Name: 3-methylsulfanylpropanal
- Other Synonyms: 3-(Methylmercapto)propionaldehyde, 4-Thiapentanal, 3-Methylthiopropionaldehyde, beta-(Methylthio)propionaldehyde
- CAS Number: 3268-49-3
- FEMA Number: 2747

Quantitative Data: Physical and Chemical Properties

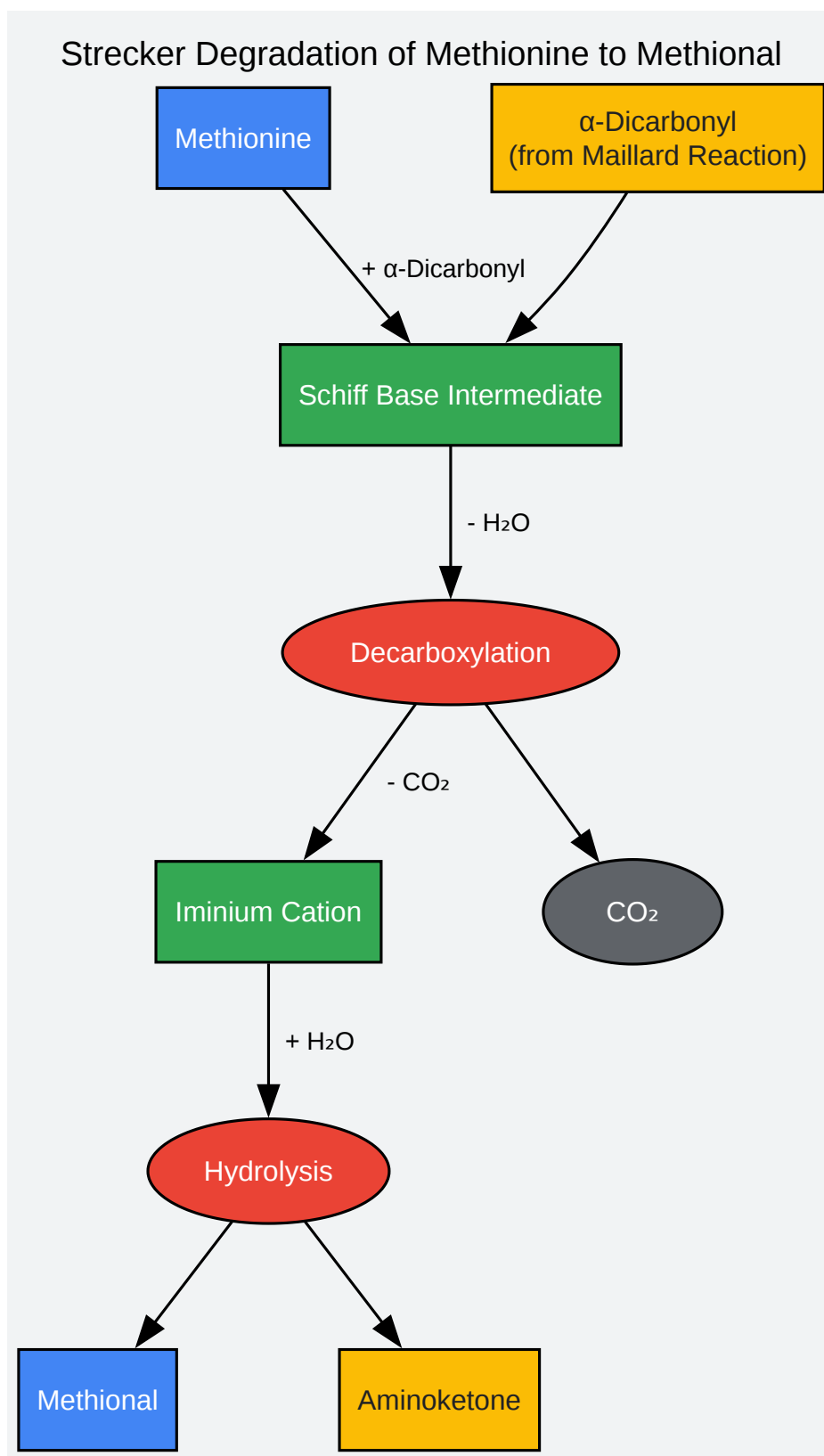
The following tables summarize the key physical and chemical properties of 2-Methylmercaptopropionaldehyde, providing essential data for experimental design and safety considerations.

Property	Value	Citations
Molecular Formula	C4H8OS	
Molecular Weight	104.17 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Powerful, onion, meat-like; reminiscent of cooked potato	
Boiling Point	165-166 °C at 760 mmHg	
Melting Point	-68 °C	
Density	1.043 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.483	
Vapor Pressure	0.75 mmHg at 20 °C	
Vapor Density	>1 (vs air)	
Flash Point	63.89 °C (147.00 °F)	
Solubility	Slightly soluble in water; soluble in alcohol, propylene glycol, and oil.	

Biochemical Significance: The Strecker Degradation Pathway

Methional is notably formed from the amino acid methionine through the Strecker degradation, a crucial reaction in the Maillard reaction pathway that contributes to the flavor of many cooked foods. This pathway involves the reaction of an α -amino acid with a dicarbonyl compound.

Below is a diagram illustrating the formation of Methional from Methionine via the Strecker degradation pathway.



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Strecker Degradation Pathway of Methionine.

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of 2-Methylmercaptopropionaldehyde.

Synthesis of 2-Methylmercaptopropionaldehyde

The commercial synthesis of methional is typically achieved through the reaction of methanethiol with acrolein.



Materials and Equipment:

- Methanethiol (Methyl Mercaptan)
- Acrolein (stabilized)
- Reaction vessel equipped with a stirrer, thermometer, and cooling system
- Distillation apparatus
- Inert atmosphere (e.g., Nitrogen)

Procedure:

- **Reaction Setup:** The reaction should be conducted in a well-ventilated fume hood due to the pungent and toxic nature of the reactants. The reaction vessel is charged with acrolein under an inert atmosphere.
- **Cooling:** The vessel is cooled to a temperature between 0 and 10 °C.
- **Addition of Methanethiol:** Methanethiol is added dropwise to the cooled acrolein with constant stirring. The reaction is exothermic, and the temperature should be carefully controlled to prevent polymerization of acrolein.

- **Reaction Time:** After the addition is complete, the mixture is stirred for an additional 1-2 hours at the same temperature to ensure the reaction goes to completion.
- **Purification:** The crude product is then purified by vacuum distillation to yield 2-Methylmercaptopropionaldehyde.

Analytical Protocol: Quantification by High-Performance Liquid Chromatography (HPLC)

The concentration of methional in various matrices can be determined using reverse-phase HPLC.

Instrumentation and Conditions:

- **HPLC System:** A standard HPLC system with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- **Mobile Phase:** A gradient of acetonitrile and water is commonly used. For Mass-Spec (MS) compatible applications, formic acid can be used as an additive instead of phosphoric acid.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detection at 210 nm.
- **Injection Volume:** 10 μ L.

Procedure:

- **Standard Preparation:** A stock solution of 2-Methylmercaptopropionaldehyde is prepared in a suitable solvent such as acetonitrile. A series of calibration standards are then prepared by diluting the stock solution.
- **Sample Preparation:** The sample containing methional is extracted with a suitable solvent and filtered through a 0.45 μ m syringe filter before injection.
- **Analysis:** The prepared standards and samples are injected into the HPLC system.

- **Quantification:** A calibration curve is generated by plotting the peak area of the standards against their concentration. The concentration of methional in the sample is then determined from this curve.

Conclusion

2-Methylmercaptopropionaldehyde (Methional) is a multifaceted compound with significant implications in flavor chemistry and as a product of amino acid metabolism. A thorough understanding of its chemical properties, synthesis, and analytical determination is essential for researchers and professionals in related fields. The provided data and protocols serve as a foundational guide for further investigation and application of this important molecule.

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